

An In-depth Technical Guide to 4-Formyl-2-methoxyphenyl cyclopropanecarboxylate

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl cyclopropanecarboxylate

Cat. No.: B1300803

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Abstract

4-Formyl-2-methoxyphenyl cyclopropanecarboxylate, a derivative of the widely recognized flavor compound vanillin, stands as a molecule of interest in the realm of medicinal chemistry. While its direct discovery and developmental history are not extensively documented in dedicated publications, its chemical structure suggests a rationale for its synthesis based on the diverse biological activities of vanillin and its analogs. This technical guide consolidates the available chemical data, proposes a detailed synthetic protocol based on established esterification methodologies, and explores its potential biological significance, particularly in the context of antithrombotic research, by drawing parallels with closely related compounds. The information presented herein is intended to serve as a foundational resource for researchers investigating the therapeutic potential of novel vanillin esters.

Introduction and Historical Context

Vanillin (4-hydroxy-3-methoxybenzaldehyde), the primary component of natural vanilla extract, has a rich history not only as a globally utilized flavoring agent but also as a versatile scaffold in medicinal chemistry.^[1] Its inherent phenolic hydroxyl group provides a reactive site for structural modifications, leading to the synthesis of a vast array of derivatives with a wide spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^[2]

The synthesis of ester derivatives of vanillin is a common strategy to modulate its physicochemical properties, such as lipophilicity, which can in turn influence its pharmacokinetic and pharmacodynamic profile. The introduction of a cyclopropane ring, as in **4-Formyl-2-methoxyphenyl cyclopropanecarboxylate**, is of particular interest due to the unique conformational constraints and electronic properties conferred by this three-membered ring system. Cyclopropane-containing molecules are found in numerous biologically active compounds and approved drugs, often contributing to enhanced potency or metabolic stability.

While the specific historical record of the first synthesis of **4-Formyl-2-methoxyphenyl cyclopropanecarboxylate** is not readily available in peer-reviewed literature, its existence is confirmed by its Chemical Abstracts Service (CAS) number (380336-99-2) and its availability from various chemical suppliers. It is plausible that its synthesis was part of broader research efforts exploring the chemical space of vanillin esters for potential applications in drug discovery or materials science.

Physicochemical and Spectral Data

The fundamental properties of **4-Formyl-2-methoxyphenyl cyclopropanecarboxylate** are summarized in the table below. This data is essential for its identification, characterization, and handling in a laboratory setting.

Property	Value	Reference
CAS Number	380336-99-2	[3]
Molecular Formula	C ₁₂ H ₁₂ O ₄	[3]
Molecular Weight	220.22 g/mol	[3]
IUPAC Name	4-formyl-2-methoxyphenyl cyclopropanecarboxylate	
Appearance	White to off-white solid (predicted)	
Hazard Identification	Irritant	

Spectroscopic Data

Spectroscopic data is critical for the structural elucidation and confirmation of synthesized **4-Formyl-2-methoxyphenyl cyclopropanecarboxylate**.

Spectroscopy	Description
¹ H NMR	The proton NMR spectrum is expected to show characteristic signals for the aromatic protons of the vanillin moiety, the methoxy group protons, the aldehydic proton, and the protons of the cyclopropyl ring. The specific chemical shifts and coupling patterns are diagnostic of the final ester structure.
¹³ C NMR	The carbon-13 NMR spectrum will display distinct resonances for each carbon atom in the molecule, including the carbonyl carbon of the ester, the aldehydic carbon, the aromatic carbons, the methoxy carbon, and the carbons of the cyclopropane ring, confirming the overall carbon framework.

Note: While specific spectral data is available in databases such as SpectraBase, the raw data is not reproduced here. Researchers are encouraged to consult these databases for detailed spectra.

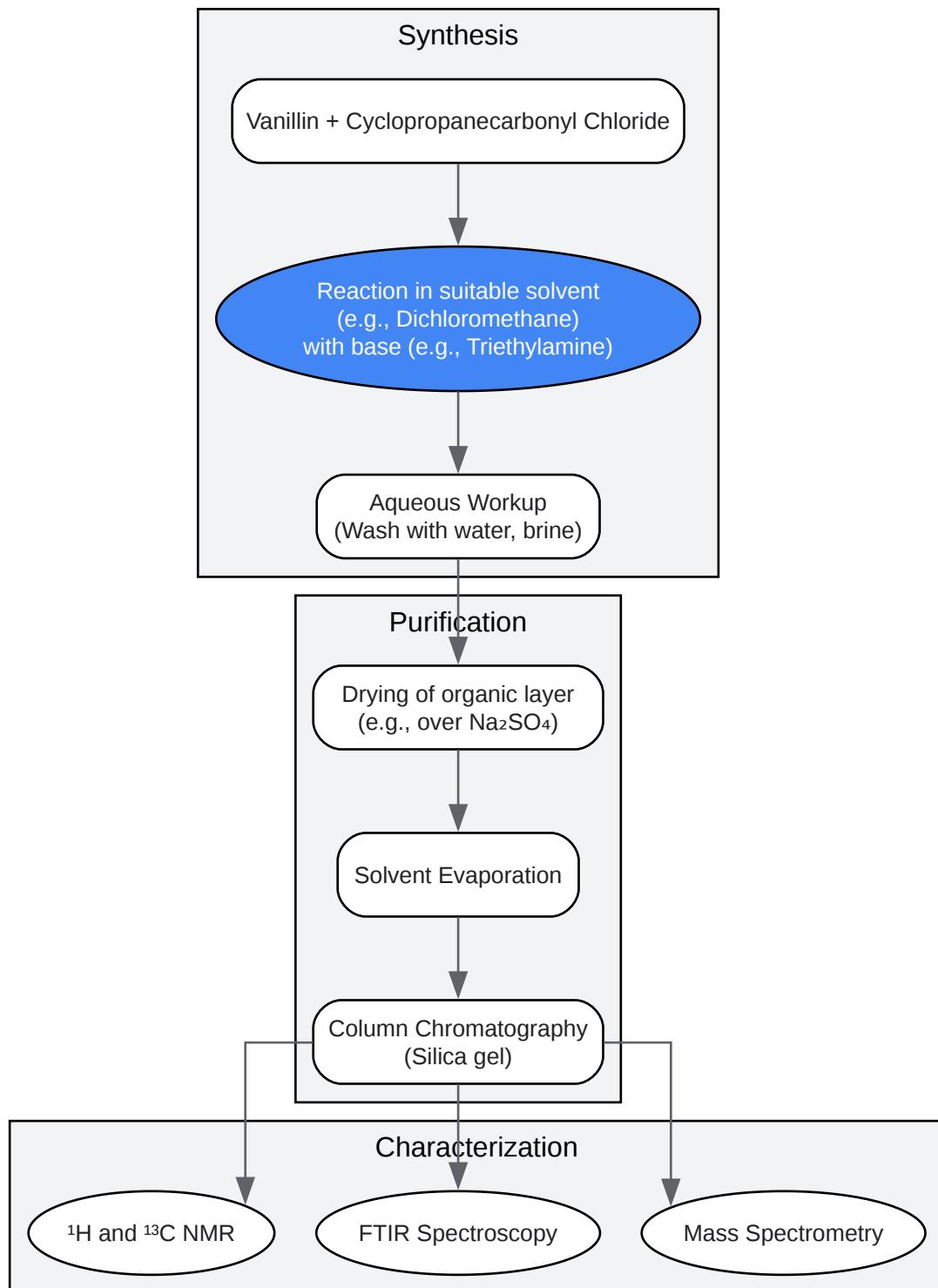
Synthesis and Experimental Protocols

The synthesis of **4-Formyl-2-methoxyphenyl cyclopropanecarboxylate** can be achieved through the esterification of vanillin with a suitable cyclopropanecarboxylic acid derivative. A common and efficient method involves the reaction of vanillin with cyclopropanecarbonyl chloride in the presence of a base. An alternative, modern approach is microwave-assisted synthesis, which often leads to shorter reaction times and higher yields.

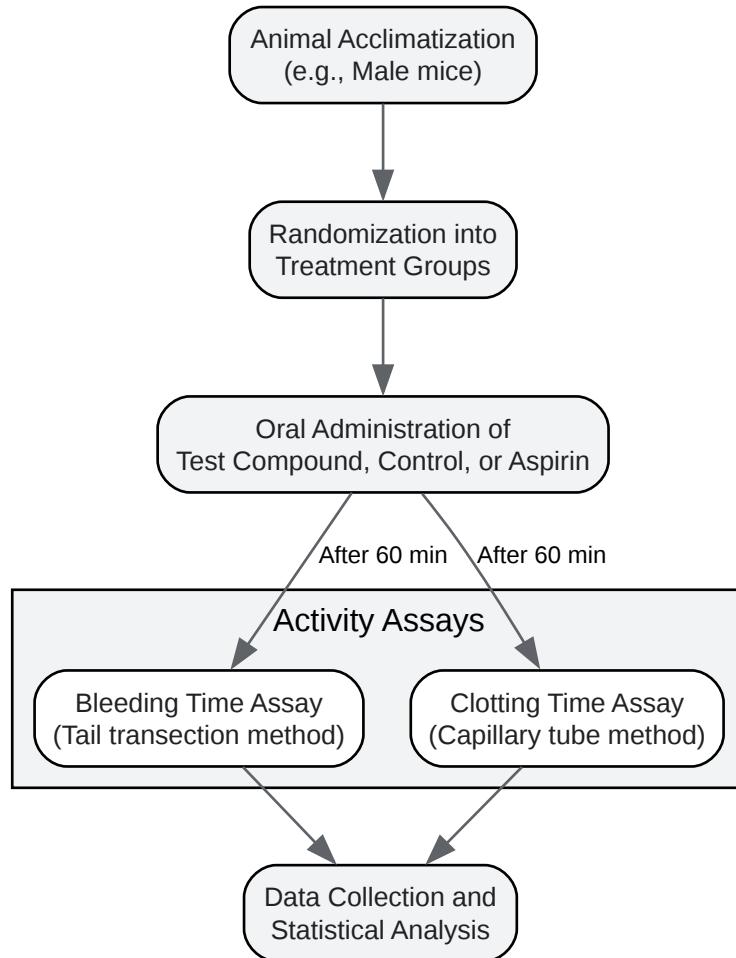
Proposed Synthetic Workflow

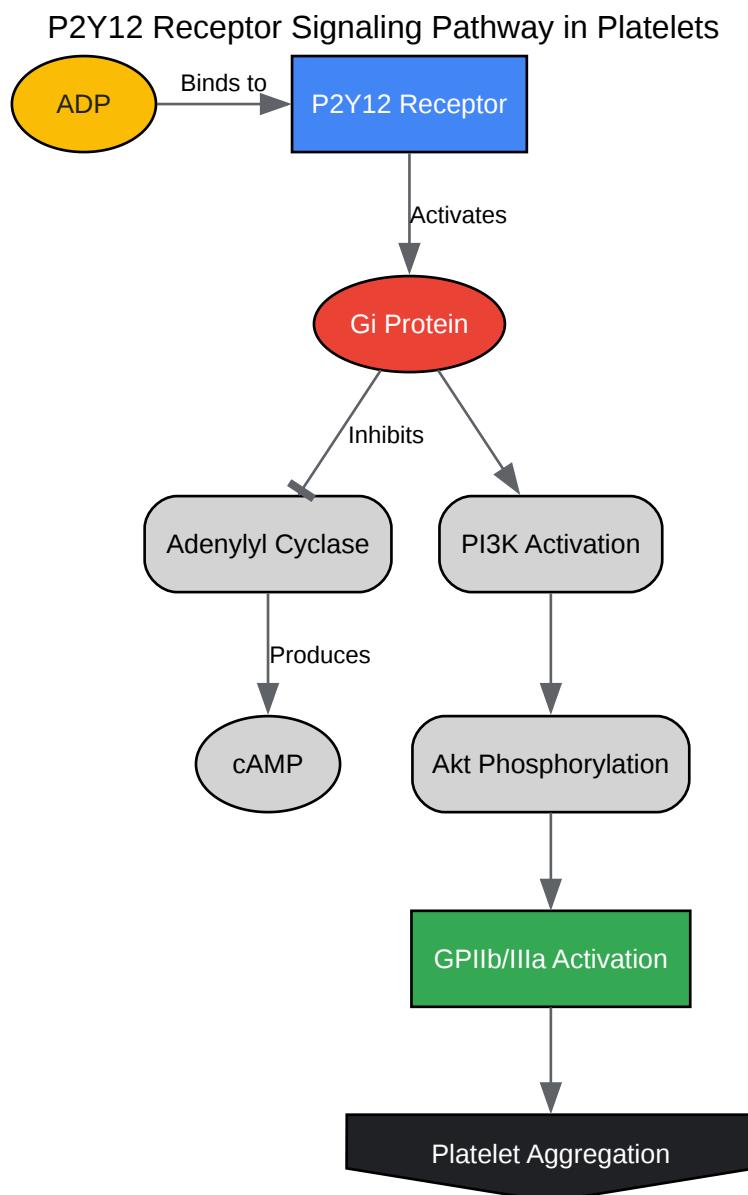
The following diagram illustrates a logical workflow for the synthesis, purification, and characterization of **4-Formyl-2-methoxyphenyl cyclopropanecarboxylate**.

Synthesis and Characterization Workflow



In Vivo Antithrombotic Activity Workflow





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